

N-Descyclopropanecarbaldehyde Olaparib: A Technical Overview of a Key Olaparib Intermediate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Descyclopropanecarbaldehyde*
Olaparib

Cat. No.: B2609154

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Descyclopropanecarbaldehyde Olaparib, systematically named 4-(4-Fluoro-3-(piperazine-1-carbonyl)benzyl)phthalazin-1(2H)-one, is a crucial intermediate in the synthesis of the potent poly (ADP-ribose) polymerase (PARP) inhibitor, Olaparib. Olaparib is a targeted therapy approved for the treatment of various cancers, particularly those with BRCA1/2 mutations. As an impurity and synthetic precursor, understanding the physical and chemical properties of **N-Descyclopropanecarbaldehyde Olaparib** is paramount for quality control, process optimization, and regulatory compliance in the manufacturing of Olaparib. This technical guide provides a summary of its known physical and chemical characteristics, synthetic pathways, and analytical considerations.

Chemical and Physical Properties

N-Descyclopropanecarbaldehyde Olaparib is a white to off-white solid.^[1] While specific experimental data for its melting and boiling points are not readily available in the public domain, its fundamental properties have been characterized.^[2] A summary of these properties is presented in the table below.

Property	Value	Reference(s)
Chemical Name	4-(4-Fluoro-3-(piperazine-1-carbonyl)benzyl)phthalazin-1(2H)-one	[3][4]
Synonyms	N-Descyclopropanecarbaldehyde Olaparib, Olaparib Impurity D	[1]
CAS Number	763111-47-3	[5][6]
Molecular Formula	C ₂₀ H ₁₉ FN ₄ O ₂	[5][6]
Molecular Weight	366.40 g/mol	[5][6]
Appearance	White to off-white solid	[1]
Solubility	DMSO: ≥ 100 mg/mL (272.93 mM) Water: < 0.1 mg/mL	[5]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[7]

Synthesis

The synthesis of **N-Descyclopropanecarbaldehyde Olaparib** is a key step in the overall manufacturing process of Olaparib. One common synthetic route involves the deprotection of a Boc-protected precursor.

A general synthetic scheme is outlined below:

tert-butyl 4-(2-fluoro-5-((4-oxo-3,4-dihydrophthalazin-1-yl)methyl)benzoyl)piperazine-1-carboxylate

HCl, Ethanol

N-Descyclopropanecarbaldehyde Olaparib

Sample Preparation

Prepare standard solution of N-Descyclopropanecarbaldehyde Olaparib in diluent

Dissolve sample containing the analyte in diluent

Filter solutions through 0.45 µm filter

HPLC Analysis

Inject sample onto RP-C18 column

Isocratic or gradient elution with a mobile phase (e.g., Acetonitrile/Buffer)

UV detection at an appropriate wavelength

Data Analysis

Integrate peak areas

Quantify against the standard curve

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-((4-Fluoro-3-(piperazine-1-carbonyl)phenyl)methyl)-1,2-dihydrophthalazin-1-one | C20H19FN4O2 | CID 11726399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 763111-47-3, 4-(4-fluoro-3-(piperazine-1-carbonyl)benzyl)phthalazin-1(2H)-one | lookchem [lookchem.com]
- 3. 4-(4-fluoro-3-(piperazine-1-carbonyl)benzyl)phthalazin-1(2H)-one | 763111-47-3 [chemicalbook.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. chemscene.com [chemscene.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [N-Descyclopropanecarbaldehyde Olaparib: A Technical Overview of a Key Olaparib Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2609154#physical-and-chemical-properties-of-n-descyclopropanecarbaldehyde-olaparib]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com